

Sodium hydrogen cyanamide CAS number and molecular formula

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Compound of Interest

Compound Name: Sodium hydrogen cyanamide

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An In-depth Technical Guide to Sodium Hydrogen Cyanamide

This technical guide provides a comprehensive overview of **sodium hydrogen cyanamide**, a versatile chemical compound with significant applications in both agricultural and pharmaceutical research. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and applications, with a focus on its role as a synthetic precursor and a tool in biological studies.

Chemical Identity and Properties

Sodium hydrogen cyanamide is the monosodium salt of cyanamide. It is a highly reactive compound due to the presence of the cyanamide anion.

CAS Numbers and Molecular Formula

There are two CAS numbers frequently associated with **sodium hydrogen cyanamide**: 17292-62-5 and 19981-17-0.[1][2][3] The existence of multiple CAS numbers for a single chemical entity can occur for various reasons, including the registration of different forms or grades of the substance, or historical assignments that have since been consolidated.[4] Both numbers are currently referenced in chemical databases for **sodium hydrogen cyanamide**.

The molecular formula is commonly represented as CHN_2Na or NCNHNa , which accurately reflects its ionic nature as a sodium salt.[\[5\]](#)

Table 1: Chemical Identifiers for **Sodium Hydrogen Cyanamide**

Identifier	Value
IUPAC Name	Sodium cyanoazanide [1]
Synonyms	Monosodium cyanamide, Sodium acid cyanamide, Cyanamide monosodium salt
CAS Number	17292-62-5 and 19981-17-0 [6]
Molecular Formula	CHN_2Na
Molecular Weight	64.02 g/mol [5]
InChI Key	MBEGFNBB AVRKLK-UHFFFAOYSA-N

Physicochemical Properties

Sodium hydrogen cyanamide is a white, hygroscopic powder with high solubility in water, forming alkaline solutions. It is thermally stable at high temperatures but decomposes before melting.

Table 2: Physicochemical Properties of **Sodium Hydrogen Cyanamide**

Property	Value
Physical State	Powder
Melting Point	>360 °C (decomposes)
Solubility in Water	Highly soluble [7]
Stability	Decomposes in the presence of moisture or acids [7]
Storage Temperature	2-8°C

Experimental Protocols: Synthesis of Sodium Hydrogen Cyanamide

Several methods have been developed for the synthesis of **sodium hydrogen cyanamide**, ranging from laboratory-scale preparations to industrial manufacturing processes.

Laboratory-Scale Aqueous Synthesis

This protocol describes the preparation of an aqueous solution of **sodium hydrogen cyanamide**.

Objective: To synthesize **sodium hydrogen cyanamide** from aqueous solutions of cyanamide and sodium hydroxide.

Materials:

- 50% (w/w) aqueous solution of cyanamide
- 50% (w/w) aqueous solution of sodium hydroxide
- Three-necked flask equipped with a mechanical stirrer, thermometer, and addition funnel
- Ice bath

Procedure:

- Place a calculated amount of the 50% sodium hydroxide solution into the three-necked flask and cool the flask in an ice bath.
- Slowly add the 50% cyanamide solution to the stirred sodium hydroxide solution using the addition funnel over a period of 2 to 4 hours.
- Throughout the addition, carefully monitor the reaction and maintain the internal temperature below 25°C by adjusting the addition rate and ensuring efficient cooling with the ice bath.[8]
- After the complete addition of the cyanamide solution, continue to stir the mixture for an additional 1 to 2 hours at the same temperature to ensure the reaction goes to completion.[9]

- The resulting aqueous solution of **sodium hydrogen cyanamide** can be used directly for subsequent reactions or for the preparation of the solid product.

Industrial-Scale Synthesis via Spray Drying

For the production of a stable, solid form of **sodium hydrogen cyanamide**, an industrial process involving spray drying is employed.

Objective: To prepare solid, free-flowing **sodium hydrogen cyanamide**.

Procedure:

- An aqueous solution of **sodium hydrogen cyanamide** is prepared as described in the laboratory-scale synthesis.
- Immediately following its preparation, the aqueous solution is fed into a spray dryer.^[8]
- The solution is atomized into fine droplets inside the drying chamber, where it comes into contact with a hot gas (typically air or nitrogen), causing rapid evaporation of the water.
- The solid, powdered **sodium hydrogen cyanamide** is then collected from the dryer. This process yields a product with high purity and improved storage stability.^[8]

Applications in Synthetic Chemistry and Drug Development

Sodium hydrogen cyanamide is a valuable reagent in organic synthesis, particularly for the construction of nitrogen-containing functional groups and heterocycles that are prevalent in many pharmaceutical compounds.

Synthesis of Guanidine Derivatives

The guanidinium group is a key pharmacophore in numerous drugs due to its ability to form strong hydrogen bonds and electrostatic interactions with biological targets. **Sodium hydrogen cyanamide** serves as a precursor for the synthesis of substituted guanidines.

Experimental Protocol: Synthesis of an N,N'-disubstituted Guanidine

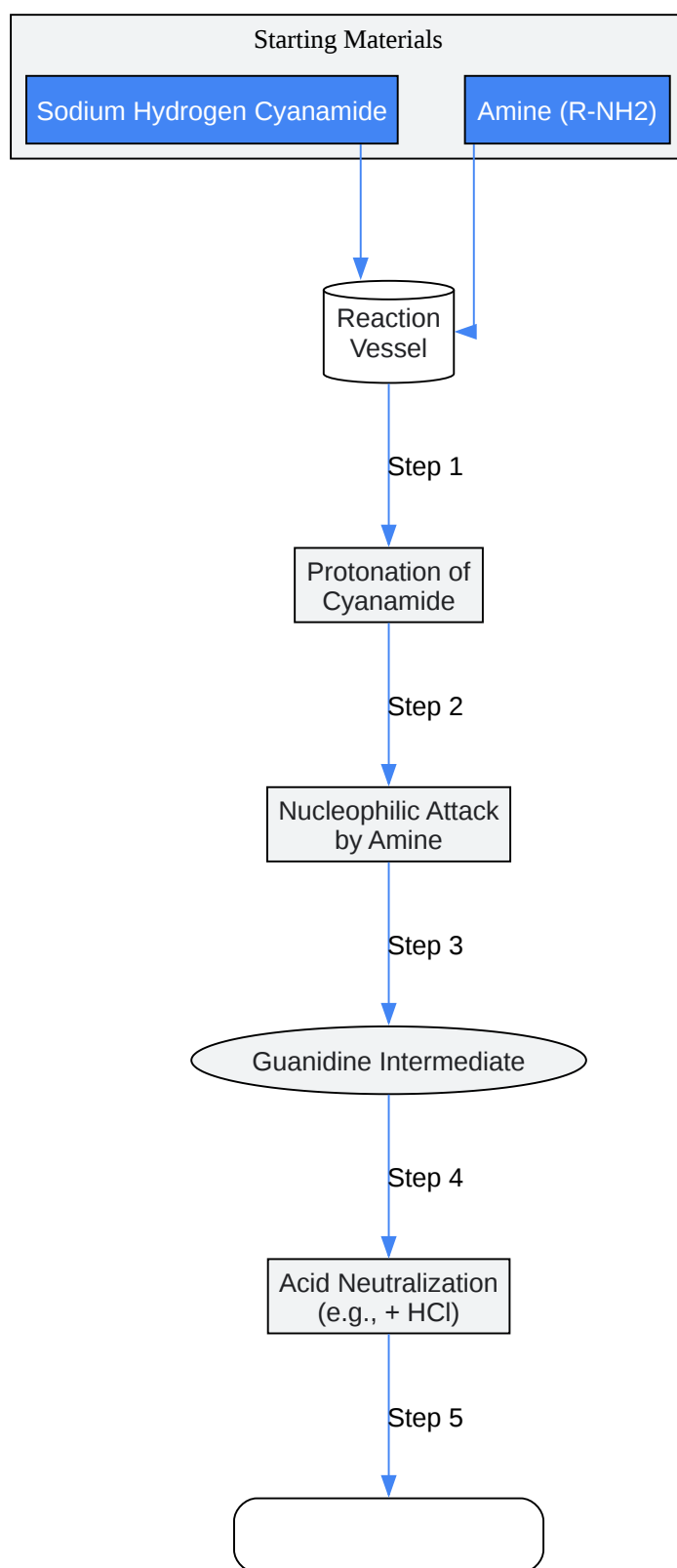
Objective: To synthesize an N,N'-disubstituted guanidine from an amine and **sodium hydrogen cyanamide**.

Materials:

- **Sodium hydrogen cyanamide**
- Primary or secondary amine
- An appropriate acid (e.g., hydrochloric acid) for salt formation
- Solvent (e.g., water or an alcohol)

Procedure:

- Dissolve the amine in the chosen solvent in a reaction flask.
- Add an equimolar amount of **sodium hydrogen cyanamide** to the solution.
- The reaction mixture is then heated to facilitate the addition of the amine to the cyanamide.
- Upon completion of the reaction, the solution is neutralized with an acid to form the corresponding guanidinium salt.[\[10\]](#)
- The product can then be isolated through crystallization or other purification techniques.



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Synthetic workflow for guanidine derivatives.

Precursor for Heterocyclic Pharmaceuticals

The reactivity of the cyanamide group makes it a versatile building block for the synthesis of various heterocyclic compounds. Many of these heterocycles form the core structures of important drugs, including the anti-ulcer medication cimetidine and the anticancer drug imatinib.[\[11\]](#)

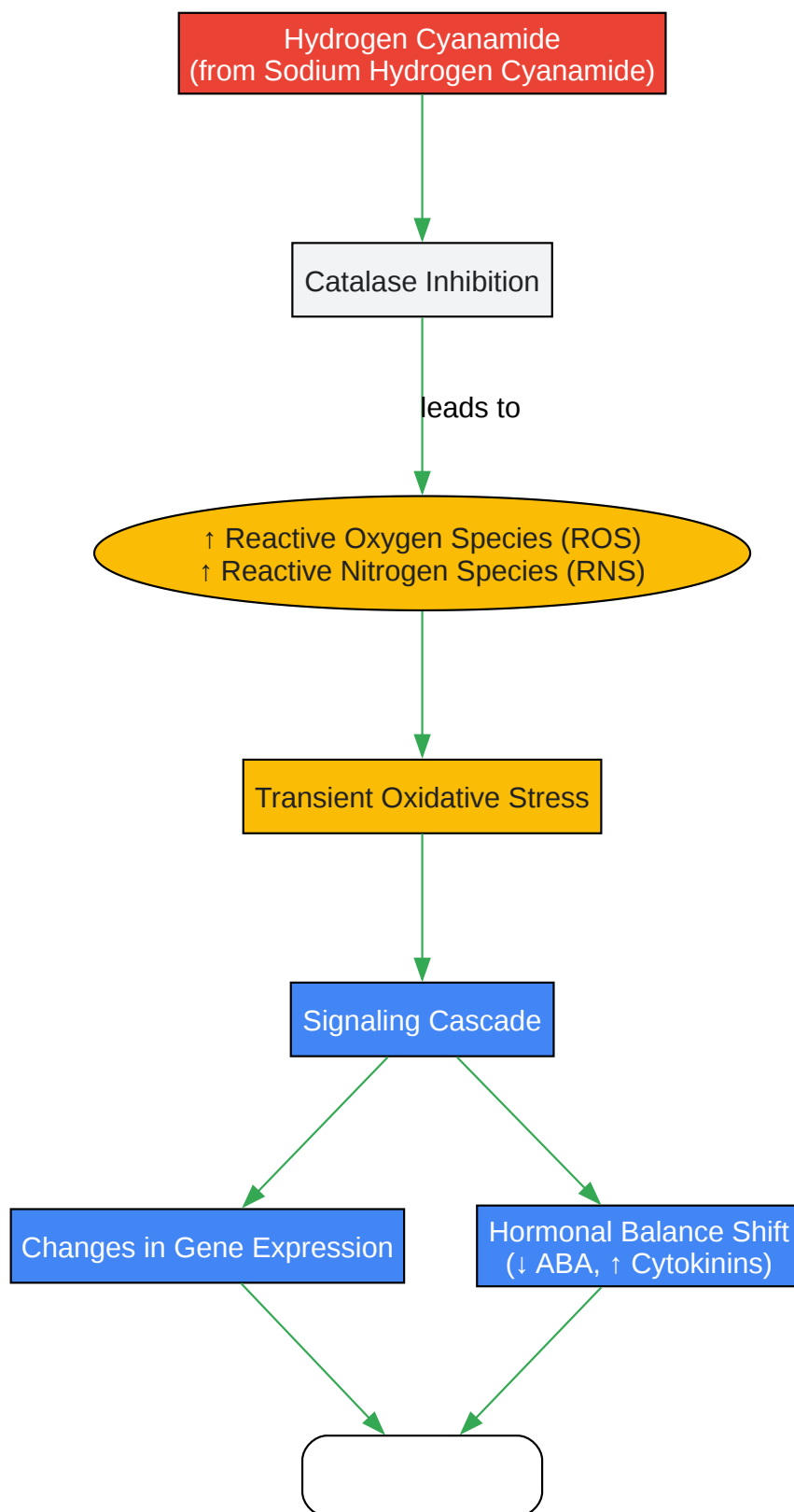
Biological Activity and Signaling Pathways

In addition to its role in chemical synthesis, **sodium hydrogen cyanamide**, through its active form hydrogen cyanamide, is used in agriculture to study and manipulate plant physiology.

Mechanism of Action in Breaking Bud Dormancy

Hydrogen cyanamide is widely used to break bud dormancy in various fruit crops, ensuring uniform flowering and fruit development. Its mechanism of action involves the induction of transient oxidative stress in the plant buds.[\[12\]](#)[\[13\]](#)

This process is initiated by the inhibition of the enzyme catalase, which leads to an accumulation of reactive oxygen species (ROS), such as hydrogen peroxide (H_2O_2), and reactive nitrogen species (RNS).[\[12\]](#)[\[14\]](#) This surge in ROS and RNS acts as a signaling cascade that triggers a series of downstream events, including changes in gene expression and hormonal balance, ultimately leading to the resumption of bud growth.[\[12\]](#)[\[15\]](#) Specifically, there is often a decrease in the dormancy-promoting hormone abscisic acid (ABA) and an increase in growth-promoting hormones like cytokinins.[\[14\]](#)



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Signaling pathway for breaking bud dormancy.

Safety and Handling

Sodium hydrogen cyanamide is a hazardous substance and should be handled with appropriate safety precautions. It is harmful if swallowed and may cause an allergic skin reaction.[1][5] Personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling the solid material. It is incompatible with acids, as it can release toxic hydrogen cyanide gas.[16]

Conclusion

Sodium hydrogen cyanamide is a chemical of significant interest to researchers in both chemistry and biology. Its utility as a precursor for the synthesis of guanidines and other heterocyclic systems makes it a valuable tool in drug discovery and development. Furthermore, its application in agriculture as a dormancy-breaking agent provides a model for studying fundamental plant signaling pathways. A thorough understanding of its properties, synthesis, and reactivity is crucial for its safe and effective use in a research setting.

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